

An In-depth Technical Guide to N,O-dimethacryloylhydroxylamine

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Compound of Interest

Compound Name: N,O-dimethacryloylhydroxylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N,O-dimethacryloylhydroxylamine**, focusing on its core chemical properties, synthesis, and potential applications. The information is curated for professionals in research and development.

Core Compound Properties

N,O-dimethacryloylhydroxylamine is a bifunctional monomer characterized by the presence of two methacrylate groups attached to a hydroxylamine core. These reactive groups make it a candidate for polymerization and cross-linking applications. Based on its synthesis and elemental analysis, the key quantitative properties have been determined.[1]



Property	Value	Source
Molecular Weight	~169.18 g/mol	Calculated from Formula
Chemical Formula	C8H11NO3	Deduced from Synthesis[1]
Elemental Analysis (Calculated)	C: 56.80%, H: 6.55%, N: 8.28%	Deduced from Formula
Elemental Analysis (Found)	C: 56.74%, H: 6.22%, N: 8.34%	[1]
Physical Appearance	Crystalline solid	[1]
Melting Point	55°C	[1]

Experimental Protocols

Synthesis of N,O-dimethacryloylhydroxylamine[1]

A detailed protocol for the laboratory-scale synthesis of **N,O-dimethacryloylhydroxylamine** has been documented. The synthesis involves the reaction of hydroxylamine hydrochloride with methacryloyl chloride in a pyridine medium.

Materials:

- Hydroxylamine hydrochloride (10 g; 0.144 mol)
- Pyridine (50 ml; 0.632 mol)
- Methacryloyl chloride (25.4 g; 0.243 mol)
- Chloroform
- Hydrochloric acid
- Magnesium sulfate (MgSO₄)
- · Diethyl ether



Light petroleum

Procedure:

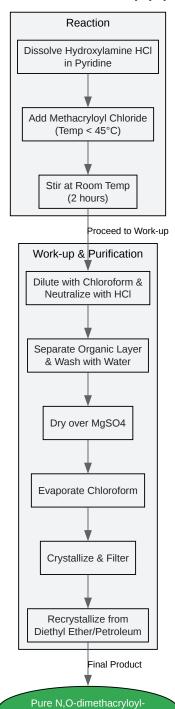
- Dissolve hydroxylamine hydrochloride in pyridine.
- Slowly add methacryloyl chloride dropwise to the solution, ensuring the reaction temperature is maintained below 45°C.
- After the addition is complete, stir the mixture at ambient temperature for 2 hours.
- Dilute the reaction mixture with 100 ml of chloroform.
- Slowly add 21 ml of hydrochloric acid to convert pyridine into its hydrochloride salt.
- Separate the organic layer and wash it four times with 100 ml of water.
- Dry the organic layer over magnesium sulfate.
- Evaporate the chloroform under a vacuum.
- Dry the resulting oily residue using an oil pump, during which the product should crystallize.
- Filter the crystals and recrystallize them twice from a mixture of diethyl ether and light petroleum to yield pure **N,O-dimethacryloylhydroxylamine**.

The reported yield for this process is 7.0 g (34%).[1]

Experimental Workflow Visualization

The synthesis protocol can be visualized as a sequential workflow, outlining the key stages from starting materials to the final purified product.





 $Synthesis\ Workflow\ for\ N,O-dimethacryloylhydroxylamine$

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Caption: Synthesis workflow for N,O-dimethacryloylhydroxylamine.



Applications in Drug Development

Direct applications of **N,O-dimethacryloylhydroxylamine** in signaling pathways or as a therapeutic agent are not prominently documented in the reviewed literature. However, its structure, containing two methacrylate groups, strongly suggests its utility as a monomer or cross-linking agent in the synthesis of polymers.

Polymers based on methacrylates, such as Poly(methyl methacrylate) (PMMA), are extensively studied for drug delivery applications due to their biocompatibility.[2][3][4][5] These polymers can be formulated into macro-devices or particulate systems like micro- or nanoparticles to carry various classes of drugs, including antibiotics, anti-inflammatory agents, and antineoplastics.[3]

The incorporation of a bifunctional monomer like **N,O-dimethacryloylhydroxylamine** could be explored to create cross-linked polymer networks or hydrogels. Such materials could be designed as pH-responsive carriers for controlled drug release, a strategy employed with other methacrylate-based copolymers.[6] The hydroxylamine core could also offer a site for further chemical modification or conjugation post-polymerization.

Logical Relationship of Potential Application

The potential utility of **N,O-dimethacryloylhydroxylamine** in drug delivery is based on the established roles of similar methacrylate-based polymers. The logical progression from the monomer to a potential application is illustrated below.



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Caption: Potential pathway from monomer to drug delivery application.

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